

# In-depth Technical Guide: 2-(2-Heptynylthio)-phenol acetate

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## Compound of Interest

Compound Name: 2-(2-Heptynylthio)-phenol acetate

Cat. No.: B1667558

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A comprehensive review of the available scientific literature reveals a significant scarcity of detailed information regarding the discovery, history, and specific biological activities of **2-(2-Heptynylthio)-phenol acetate**. While basic chemical identifiers are available, in-depth experimental data, detailed protocols, and a clear history of its development are not present in the public scientific domain.

This guide presents the limited available information and provides a broader context based on related chemical classes to offer potential areas of interest for researchers and drug development professionals.

## Chemical Identity

Basic chemical information for **2-(2-Heptynylthio)-phenol acetate** has been compiled from various chemical databases.

Property	Value
CAS Number	209125-28-0
Molecular Formula	C <sub>15</sub> H <sub>18</sub> O <sub>2</sub> S
Molecular Weight	262.37 g/mol

## Discovery and History

There is no readily available information in published scientific literature detailing the discovery or historical development of **2-(2-Heptynylthio)-phenol acetate**. The compound is indexed in chemical databases, but its origin, synthesis, and initial characterization are not described in the searched resources.

## Biological Activity and Potential Applications

Specific biological data for **2-(2-Heptynylthio)-phenol acetate** is largely absent from the scientific literature. However, the structural motifs present in the molecule—a phenol acetate and an organosulfur component—are found in compounds with known biological activities.

One source briefly mentions an acetate derivative of a similar compound, referred to as APHS, in the context of nonsteroidal anti-inflammatory drug (NSAID) research, suggesting a potential investigation into cyclooxygenase (COX) inhibition pathways.<sup>[1]</sup> However, no specific data, such as IC<sub>50</sub> values or detailed experimental outcomes, are provided.

## General Activity of Related Compound Classes

- **Organosulfur Compounds:** This broad class of compounds, particularly those derived from natural sources like garlic, are recognized for a variety of biological activities. These include antioxidant, antibacterial, anticarcinogenic, and anti-inflammatory properties.<sup>[2][3][4][5]</sup> The mechanisms often involve the modulation of redox-sensitive signaling pathways and interaction with various enzymatic systems.<sup>[4]</sup>
- **Phenol Derivatives:** Phenolic compounds are well-known for their antioxidant capabilities, acting as radical scavengers and inhibitors of lipid peroxidation.<sup>[2][6]</sup> The presence of a phenol moiety is a common feature in many biologically active molecules, including some NSAIDs.

Given these general activities, it could be hypothesized that **2-(2-Heptynylthio)-phenol acetate** might exhibit antioxidant or anti-inflammatory properties, but this remains speculative without direct experimental evidence.

## Experimental Protocols

A thorough search for detailed experimental methodologies for the synthesis, purification, or biological evaluation of **2-(2-Heptynylthio)-phenol acetate** did not yield any specific protocols.

## Signaling Pathways and Experimental Workflows

Due to the lack of research on its mechanism of action, no signaling pathways or experimental workflows can be described or visualized for **2-(2-Heptynylthio)-phenol acetate**.

## Conclusion

**2-(2-Heptynylthio)-phenol acetate** is a chemical entity for which there is a notable absence of in-depth scientific literature. While its basic chemical properties are documented, its discovery, history, biological functions, and the experimental protocols associated with it remain uncharacterized in the public domain. The information on related classes of compounds, such as organosulfur compounds and phenol derivatives, may offer a starting point for future research, but any potential activities of **2-(2-Heptynylthio)-phenol acetate** are purely speculative at this time. Further research is required to elucidate the synthesis, characterization, and potential therapeutic applications of this compound.

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